

A Head-to-Head Battle of Ethylene Blockers: Aviglycine vs. Aminooxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

[Get Quote](#)

A Comprehensive Comparison for Researchers in Plant Science and Agriculture

Ethylene, a gaseous plant hormone, plays a pivotal role in a vast array of physiological processes, from fruit ripening and senescence to stress responses. For researchers and agricultural professionals seeking to manipulate these processes, inhibiting ethylene biosynthesis is a key strategy. Two of the most prominent chemical tools for this purpose are **aviglycine** (AVG) and aminooxyacetic acid (AOA). This guide provides an objective, data-driven comparison of these two inhibitors to aid in the selection of the most appropriate compound for specific research or commercial applications.

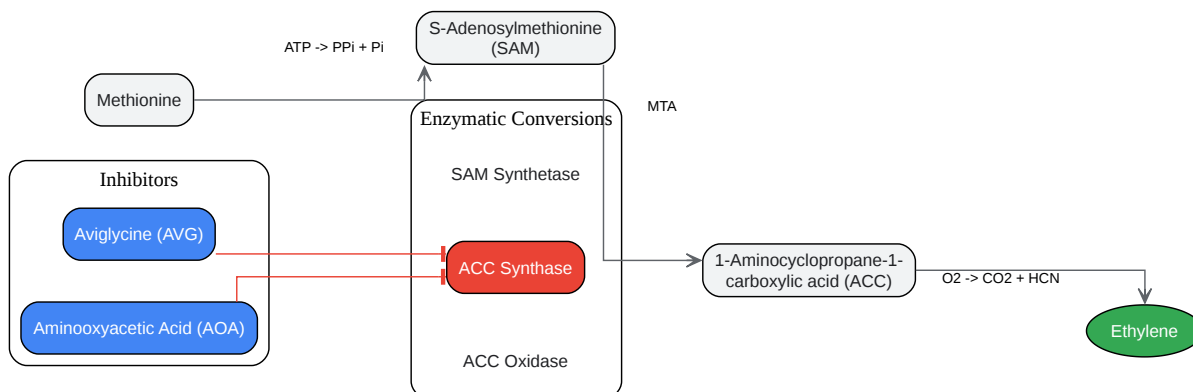
Mechanism of Action: A Shared Target

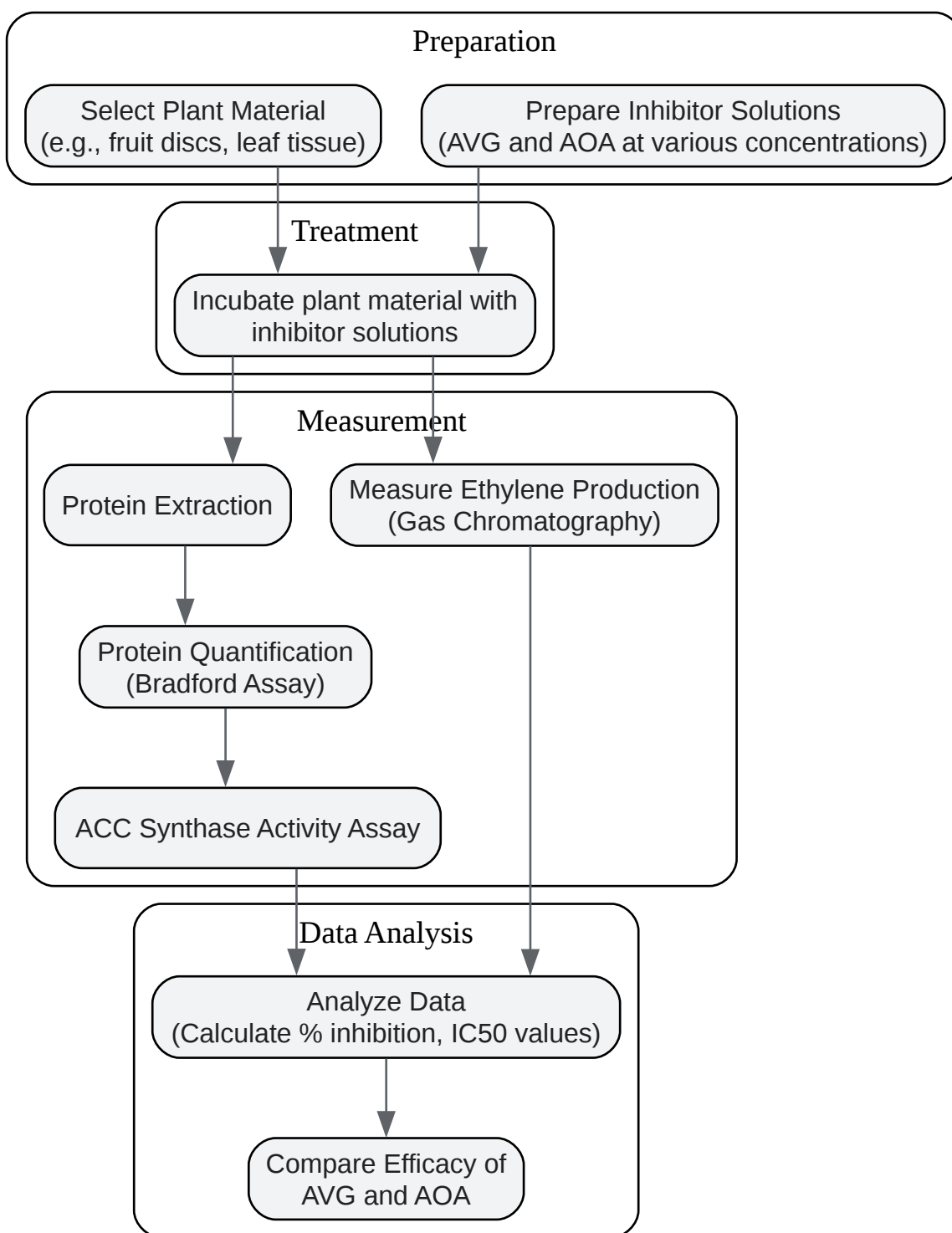
Both **aviglycine** and aminooxyacetic acid exert their inhibitory effects by targeting the same critical enzyme in the ethylene biosynthesis pathway: 1-aminocyclopropane-1-carboxylic acid (ACC) synthase. This enzyme catalyzes the conversion of S-adenosylmethionine (SAM) to ACC, the immediate precursor of ethylene. This step is widely recognized as the rate-limiting step in ethylene production in most plant tissues. By inhibiting ACC synthase, both AVG and AOA effectively curtail the plant's ability to produce ethylene.[1][2][3]

Aviglycine is a competitive inhibitor of ACC synthase, meaning it directly competes with the enzyme's natural substrate, SAM, for binding to the active site.[4] Aminooxyacetic acid also acts as a competitive inhibitor of ACC synthase.[3]

Ethylene Biosynthesis Pathway and Inhibition Sites

The following diagram illustrates the ethylene biosynthesis pathway and the specific point of inhibition for both **aviglycine** and aminooxyacetic acid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. files.core.ac.uk [files.core.ac.uk]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Head-to-Head Battle of Ethylene Blockers: Aviglycine vs. Aminoxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1665843#aviglycine-versus-aminoxyacetic-acid-as-ethylene-inhibitors\]](https://www.benchchem.com/product/b1665843#aviglycine-versus-aminoxyacetic-acid-as-ethylene-inhibitors)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com